

Introduction: The Significance of Spirocyclic Hydantoins in Modern Chemistry

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Compound of Interest

Compound Name: 4,7-Diazaspiro[2.5]octane-6,8-dione

CAS No.: 741288-83-5

Cat. No.: B13664792

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The confluence of spirocyclic systems and hydantoin moieties has produced a class of molecules with significant potential in medicinal chemistry and drug development. Spirocycles, characterized by two rings sharing a single carbon atom, introduce a rigid, three-dimensional architecture into molecular design. This structural rigidity can enhance binding affinity to biological targets and improve metabolic stability compared to more flexible, non-spirocyclic analogs.^[1] The hydantoin (imidazolidine-2,4-dione) ring is a well-established pharmacophore found in numerous therapeutic agents, exhibiting a wide array of biological activities including anticonvulsant, anti-cancer, and anti-inflammatory properties.^{[2][3]}

4,7-Diazaspiro[2.5]octane-6,8-dione, a molecule that elegantly fuses a cyclopropane ring with a hydantoin core, represents a valuable building block for creating novel chemical entities. Its unique topology makes it an attractive scaffold for library synthesis in the pursuit of new drug candidates. This document provides a detailed protocol for the laboratory-scale synthesis of this compound, grounded in the principles of the classic Bucherer-Bergs multicomponent reaction.^[4]

Synthetic Strategy: The Bucherer-Bergs Reaction

The preparation of **4,7-Diazaspiro[2.5]octane-6,8-dione** is most effectively achieved through the Bucherer-Bergs reaction. This robust and time-honored multicomponent synthesis provides a direct route to 5,5-disubstituted hydantoin derivatives from a ketone, ammonium carbonate, and an alkali metal cyanide.^[4] The key starting material for this synthesis is cyclopropanone. However, due to its inherent instability and tendency to polymerize, the protocol will utilize cyclopropanone ethyl hemiacetal as a stable, commercially available precursor that generates cyclopropanone in situ under the reaction conditions.

The reaction proceeds via two main stages:

- **Formation of an α -aminonitrile:** The ketone (cyclopropanone) reacts with ammonium carbonate and potassium cyanide. The ammonium carbonate exists in equilibrium with ammonia and carbon dioxide. The ketone first reacts with ammonia to form an imine, which is then attacked by the cyanide ion to yield an α -aminonitrile intermediate (1-aminocyclopropanecarbonitrile).
- **Cyclization to form the hydantoin ring:** The aminonitrile undergoes a subsequent cyclization reaction, driven by the carbon dioxide (from the ammonium carbonate), to form a carbamic acid intermediate, which then cyclizes and dehydrates to yield the final spiro-hydantoin product.

This one-pot approach is advantageous due to its operational simplicity and use of readily available reagents.^[5]

Experimental Protocol

This protocol details the step-by-step synthesis of **4,7-Diazaspiro[2.5]octane-6,8-dione**.

Materials and Equipment

- Cyclopropanone ethyl hemiacetal ($C_5H_{10}O_2$)
- Potassium cyanide (KCN)
- Ammonium carbonate ($(NH_4)_2CO_3$)

- Ethanol (EtOH), 95%
- Deionized water (H₂O)
- Hydrochloric acid (HCl), concentrated
- 500 mL three-neck round-bottom flask
- Reflux condenser
- Mechanical stirrer
- Heating mantle with temperature controller
- Ice bath
- Buchner funnel and filter flask
- Standard laboratory glassware

Safety Precautions

Critical Hazard Warning: This protocol involves the use of potassium cyanide (KCN), which is a highly toxic substance. It is fatal if swallowed, inhaled, or absorbed through the skin.

- All operations involving KCN must be performed in a certified chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and nitrile gloves (double-gloving is recommended).
- Have a cyanide antidote kit available and ensure personnel are trained in its use.
- All glassware contaminated with cyanide must be decontaminated by rinsing with a freshly prepared solution of ferrous sulfate, followed by a dilute solution of sodium hypochlorite (bleach). All aqueous cyanide waste must be treated with bleach before disposal according to institutional guidelines.

Step-by-Step Procedure

- Reaction Setup:
 - In a 500 mL three-neck round-bottom flask equipped with a mechanical stirrer and a reflux condenser, add ammonium carbonate (57.7 g, 0.60 mol).
 - Add 120 mL of 95% ethanol and 80 mL of deionized water to the flask. Stir the mixture to form a slurry.
- Addition of Cyanide:
 - IN A FUME HOOD, carefully weigh and add potassium cyanide (16.3 g, 0.25 mol) to the slurry. Stir the mixture until the KCN is fully dissolved. A slight exotherm may be observed.
- Addition of Ketone Precursor:
 - While stirring, add cyclopropanone ethyl hemiacetal (23.2 g, 0.20 mol) to the reaction mixture in a single portion.
 - Rinse the container used for the hemiacetal with a small amount of 95% ethanol (approx. 10 mL) and add it to the reaction flask to ensure complete transfer.
- Reaction:
 - Securely seal the flask and heat the mixture to 60-65 °C using a heating mantle.
 - Maintain vigorous stirring and continue heating at this temperature for 24 hours. The reaction mixture will become a thicker slurry as the product precipitates.
- Product Isolation and Work-up:
 - After 24 hours, turn off the heat and allow the reaction mixture to cool to room temperature.
 - Further cool the mixture in an ice bath for 1 hour to maximize precipitation of the product.
 - Isolate the crude product by vacuum filtration using a Buchner funnel.

- Wash the collected solid sequentially with cold deionized water (2 x 50 mL) and then with cold 95% ethanol (2 x 30 mL) to remove unreacted starting materials and inorganic salts.
- Purification:
 - Transfer the crude solid to a beaker containing 200 mL of deionized water.
 - Stir the suspension and carefully acidify to pH 2 by the dropwise addition of concentrated hydrochloric acid. This step helps to dissolve any remaining inorganic impurities.
 - Stir the acidic slurry for 30 minutes.
 - Collect the purified product by vacuum filtration.
 - Wash the solid with deionized water until the filtrate is neutral (pH ~7).
 - Dry the white, crystalline product in a vacuum oven at 50 °C to a constant weight.

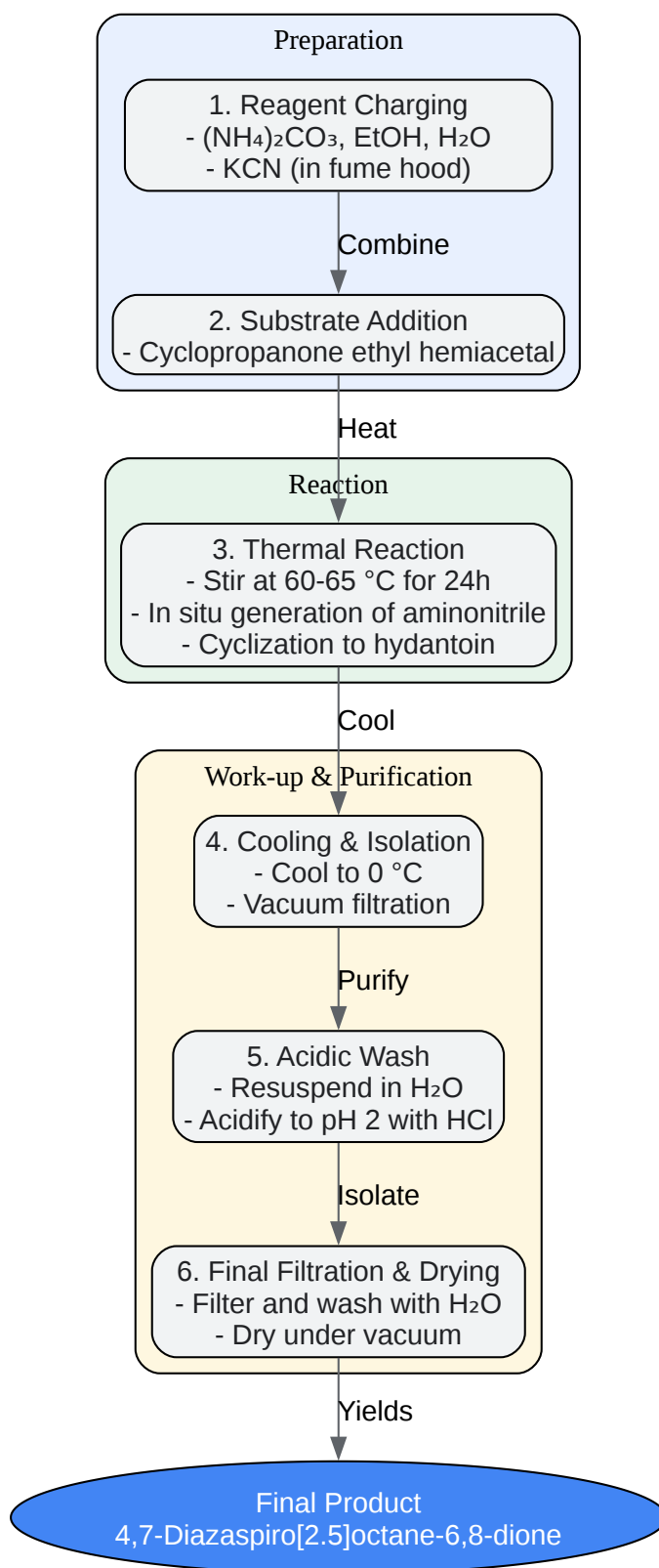
Characterization

The identity and purity of the final product, **4,7-Diazaspiro[2.5]octane-6,8-dione** (Molecular Weight: 140.14 g/mol), can be confirmed using standard analytical techniques such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry.[6]

Quantitative Data Summary

Reagent	Formula	MW (g/mol)	Amount (g)	Moles (mol)	Molar Eq.
Cyclopropanone ethyl hemiacetal	C ₅ H ₁₀ O ₂	116.14	23.2	0.20	1.0
Potassium Cyanide	KCN	65.12	16.3	0.25	1.25
Ammonium Carbonate	(NH ₄) ₂ CO ₃	96.09	57.7	0.60	3.0
Product	C ₆ H ₈ N ₂ O ₂	140.14	-	-	-
Expected Yield:	~22.4 g	~0.16	~80%		

Experimental Workflow Diagram



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Caption: Synthetic workflow for **4,7-Diazaspiro[2.5]octane-6,8-dione**.

References

- Google Patents. CN108863958A - A kind of preparation method of 4,7- diaza spiro [2.5] Octane derivatives.
- PubChem. **4,7-Diazaspiro[2.5]octane-6,8-dione** | C₆H₈N₂O₂. National Center for Biotechnology Information. Available from: [\[Link\]](#)
- Beilstein Journal of Organic Chemistry. Facile synthesis of hydantoin/1,2,4-oxadiazoline spiro-compounds via 1,3-dipolar cycloaddition of nitrile oxides to 5-iminohydantoins. Available from: [\[Link\]](#)
- PubChem. 4,7-Diazaspiro[2.5]octane-5,8-dione. National Center for Biotechnology Information. Available from: [\[Link\]](#)
- Google Patents. CN108863958B - Preparation method of 4, 7-diazaspiro [2.5] octane derivative.
- ChemRxiv. Spiro Hydantoins Can Reverse the Action of Positive Allosteric Modulators on GABAARs. Available from: [\[Link\]](#)
- Google Patents. CN111943894A - Synthesis method of 4, 7-diazaspiro [2.5] octane compound.
- Patsnap. Synthesis method of tert-butyl 4,7-diazaspiro[2.5]octyl-7-formate - Eureka. Available from: [\[Link\]](#)
- EPO. PROCESS FOR THE PREPRATION OF 7-(4,7-DIAZASPIRO[2.5]OCTAN-7-YL). Available from: [\[Link\]](#)
- Google Patents. CN111943893A - Synthesis method of 4, 7-diazaspiro [2.5] octane compound.
- Organic Chemistry Portal. Synthesis of hydantoins. Available from: [\[Link\]](#)
- PMC. Facile synthesis of hydantoin/1,2,4-oxadiazoline spiro-compounds via 1,3-dipolar cycloaddition of nitrile oxides to 5-iminohydantoins. National Center for Biotechnology Information. Available from: [\[Link\]](#)

- PubMed. Synthesis of hydantoins and thiohydantoins spiro-fused to pyrrolidines: druglike molecules based on the 2-arylethyl amine scaffold. National Center for Biotechnology Information. Available from: [\[Link\]](#)
- ACS Publications. Light-Driven Intramolecular Cyclopropanation of Alkene-Tethered N-Tosylhydrazones: Synthesis of Fused-Cyclopropane γ -Lactones | Organic Letters. Available from: [\[Link\]](#)
- MDPI. Bucherer–Bergs Multicomponent Synthesis of Hydantoins | Encyclopedia. Available from: [\[Link\]](#)
- Wikipedia. Cyclopropanation. Available from: [\[Link\]](#)
- Vepub. Process for the preparation of 7-(4,7-diazaspiro[2.5]octan-7-yl). Available from: [\[Link\]](#)
- Journal of Scientific and Applied Research. TWO METHODS FOR 3-AMINOCYCLOPENTANESPIRO-5- HYDANTOIN THIONATION. Available from: [\[Link\]](#)
- Quick Company. SOLID DISPERSIONS OF 7-(4,7-DIAZASPIRO [2.5] OCTAN-7-YL)-2. Available from: [\[Link\]](#)

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. BJOC - Facile synthesis of hydantoin/1,2,4-oxadiazoline spiro-compounds via 1,3-dipolar cycloaddition of nitrile oxides to 5-iminohydantoins [beilstein-journals.org]
- 3. Facile synthesis of hydantoin/1,2,4-oxadiazoline spiro-compounds via 1,3-dipolar cycloaddition of nitrile oxides to 5-iminohydantoins - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Bucherer–Bergs Multicomponent Synthesis of Hydantoins | Encyclopedia MDPI [encyclopedia.pub]

- 5. Hydantoin synthesis [[organic-chemistry.org](https://www.organic-chemistry.org)]
- 6. 4,7-Diazaspiro[2.5]octane-5,8-dione | C₆H₈N₂O₂ | CID 15338005 - PubChem [pubchem.ncbi.nlm.nih.gov]
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